

# CAS number 134-32-7 properties and applications

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## Compound of Interest

Compound Name: 1-Naphthylamine

Cat. No.: B7760904

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An In-depth Technical Guide to **1-Naphthylamine** (CAS 134-32-7): Properties, Applications, and Toxicological Profile

## Abstract

**1-Naphthylamine** (CAS 134-32-7), an aromatic amine derived from naphthalene, is a pivotal chemical intermediate with extensive applications across various industrial sectors. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals, detailing its physicochemical properties, primary synthesis routes, and significant industrial applications, particularly in the manufacturing of azo dyes and rubber antioxidants. The document further explores the compound's complex toxicological profile, metabolic pathways, and the historical context of its carcinogenicity classification. Safety protocols, handling procedures, and a detailed experimental workflow for a representative synthetic application are also presented to furnish a complete scientific resource on this versatile compound.

## Introduction: The Chemical Identity of 1-Naphthylamine

**1-Naphthylamine**, also known as  $\alpha$ -naphthylamine or naphthalen-1-amine, is a primary aromatic amine where an amino group is substituted at the C-1 position of the naphthalene ring system.<sup>[1]</sup> It exists as colorless, needle-like crystals when pure, but commercial grades often

appear as a white to yellow or purplish-red crystalline solid due to oxidation upon exposure to air and light.[1][2][3] It possesses a distinct, disagreeable ammonia-like odor.[3][4][5]

Historically, its primary industrial significance stems from its role as a precursor in the synthesis of a wide variety of chemicals, most notably azo dyes, agrochemicals, and antioxidants for the rubber industry.[4][6][7] Its utility is rooted in the reactivity of the primary amino group, which can be readily diazotized and used in coupling reactions to form complex chromophores.[8]

## Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of **1-Naphthylamine** are fundamental to its handling, application, and reactivity. These properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	134-32-7	[3][5][9]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N	[1][5][9]
Molecular Weight	143.19 g/mol	[1][5][10]
Appearance	Colorless to white crystalline solid; turns reddish-purple on exposure to air.[1][3][5]	[1][3][5]
Melting Point	47-50 °C	[1][4][5][11]
Boiling Point	301 °C	[1][4][5][12]
Density	1.114 g/cm <sup>3</sup> at 25 °C	[1][4][5]
Solubility in Water	0.16 - 0.17 g/100 mL (Insoluble)	[1][4]
Solubility in Organic	Soluble in ethanol, ether, and other organic solvents.[1]	[1]
Vapor Pressure	1 mmHg at 104-105 °C	[2][5]
Flash Point	157 °C	[5][12]
Autoignition Temp.	460 °C	[12]

# Synthesis and Chemical Reactivity

## Industrial Synthesis

The predominant industrial method for synthesizing **1-Naphthylamine** is the reduction of 1-nitronaphthalene. This reaction is typically carried out using iron filings in the presence of a mineral acid, such as hydrochloric acid, followed by steam distillation to purify the product.<sup>[5]</sup> This process, known as the Béchamp reduction, is a cost-effective and well-established method for the large-scale production of aromatic amines.

Caption: Industrial synthesis via reduction of 1-nitronaphthalene.

## Key Chemical Reactions

**1-Naphthylamine** exhibits reactivity typical of a primary aromatic amine.<sup>[4]</sup>

- Salt Formation: It forms salts with strong acids.<sup>[1][4]</sup>
- Diazotization: The amino group can be converted into a diazonium salt ( $-N_2^+$ ) by treatment with nitrous acid (generated in situ from  $NaNO_2$  and a strong acid) at low temperatures. This diazonium salt is a critical intermediate for producing azo dyes.<sup>[13]</sup>
- Coupling Reactions: As an amine, it can act as a coupling partner for diazonium salts, typically undergoing electrophilic substitution at the C4 position (para to the amino group).<sup>[4]</sup>
- Oxidation: Strong oxidizing agents like chromic acid can convert it to 1,4-naphthoquinone.<sup>[5]</sup>
- Conversion to Naphthol: Heating with sulfuric acid at 200 °C converts **1-Naphthylamine** to 1-naphthol.<sup>[5]</sup>

## Industrial and Research Applications

**1-Naphthylamine** is a versatile intermediate used across multiple industries.<sup>[6][14]</sup>

## Dye Manufacturing

The most significant application of **1-Naphthylamine** is in the synthesis of azo dyes.<sup>[7][8]</sup> These dyes are characterized by the  $-N=N-$  azo linkage and constitute the largest and most diverse class of synthetic colorants.<sup>[8]</sup> **1-Naphthylamine** can serve as both a diazotization

component and a coupling agent.[8] Sulfonated derivatives, such as naphthionic acid (1-aminonaphthalene-4-sulfonic acid), are particularly important for creating dyes like Congo red, which can dye cotton directly without a mordant.[5] It is a precursor for various dye classes, including direct, acid, and disperse dyes.[8][14]

## Rubber Industry

In the rubber industry, **1-Naphthylamine** is a fundamental raw material for synthesizing antioxidants and anti-ozonants, such as N-phenyl-**1-naphthylamine** (PANA).[6][15] These additives are crucial for protecting rubber products like tires, seals, and hoses from degradation caused by heat, oxygen, and ozone, thereby significantly extending their service life and maintaining material integrity.[6][14][15]

## Agrochemicals

The chemical structure of **1-Naphthylamine** makes it a useful intermediate in the production of certain pesticides and herbicides.[6][10] It serves as a building block for creating active ingredients that target specific agricultural pests.[6]

## Analytical Chemistry and Research

In laboratory settings, **1-Naphthylamine** serves as an analytical reagent.[16] It exhibits fluorescence, making it useful as a fluorescent indicator.[16] It is also used for chemical derivatization in chromatography to enhance the detectability of certain analytes.[16] In research, it is a starting material for synthesizing a range of complex organic molecules, including chiral ligands for asymmetric catalysis and inhibitors for biological studies.[4][17]

## Experimental Protocol: Synthesis of an Azo Dye Intermediate

This protocol details the synthesis of Naphthionic Acid (1-aminonaphthalene-4-sulfonic acid), a key intermediate for dyes like Congo Red, from **1-Naphthylamine**. This sulfonation reaction is a cornerstone of dye chemistry.

Objective: To synthesize Naphthionic Acid via sulfonation of **1-Naphthylamine**.

Materials:

- **1-Naphthylamine** (CAS 134-32-7)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Crystallized Oxalic Acid ( $\text{C}_2\text{H}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ )
- Distilled Water
- Heating mantle and round-bottom flask
- Stirring apparatus
- Filtration apparatus (Büchner funnel)

#### Methodology:

- **Preparation:** In a round-bottom flask, carefully add 10 grams of **1-Naphthylamine**.
- **Acid Addition:** Slowly and with stirring, add 20 mL of concentrated sulfuric acid. The mixture will generate heat.
- **Catalyst Addition:** Add approximately 1 gram of crystallized oxalic acid to the mixture.<sup>[5]</sup>
- **Heating (Sulfonation):** Heat the mixture in a heating mantle or oil bath to 170–180 °C.<sup>[5]</sup> Maintain this temperature with constant stirring for approximately 4-6 hours. The reaction involves the electrophilic substitution of a sulfonic acid group onto the naphthalene ring, primarily at the C4 position.
- **Reaction Quenching:** After the reaction period, allow the mixture to cool to room temperature. Very carefully and slowly, pour the cooled, viscous reaction mixture into 200 mL of cold distilled water with vigorous stirring.
- **Precipitation and Isolation:** The Naphthionic acid, being sparingly soluble in water, will precipitate out as small needles.<sup>[5]</sup>
- **Filtration:** Collect the solid product by vacuum filtration using a Büchner funnel.

- **Washing:** Wash the collected solid with a small amount of cold distilled water to remove residual acid.
- **Drying:** Dry the product in a desiccator or a low-temperature oven. The final product is Naphthionic acid, ready for use in subsequent coupling reactions.

Caption: Workflow for the synthesis of Naphthionic Acid.

## Toxicology, Metabolism, and Safety

### Carcinogenicity and a History of Contamination

The carcinogenicity of **1-Naphthylamine** has been a subject of significant debate, primarily due to historical contamination of commercial preparations with 2-Naphthylamine, a known potent human bladder carcinogen.<sup>[1][2][18][19]</sup>

- **IARC Classification:** The International Agency for Research on Cancer (IARC) classifies **1-Naphthylamine** as a Group 3 agent, meaning it is "not classifiable as to its carcinogenicity to humans."<sup>[1][20]</sup> This classification is based on inadequate evidence in both humans and animals for the pure compound.<sup>[18][20][21]</sup>
- **The 2-Isomer Problem:** Many early epidemiological studies that linked occupational exposure to "**1-Naphthylamine**" with an increased risk of bladder cancer were conducted on workers exposed to commercial grades containing 4-10% of the 2-isomer.<sup>[18][22]</sup> It is now widely believed that this contamination was responsible for the observed carcinogenic effects.<sup>[22][23]</sup>
- **Animal Studies:** Lifetime carcinogenicity studies in dogs showed that pure 2-naphthylamine induced bladder carcinomas, whereas pure **1-naphthylamine** did not, indicating it is significantly less potent, if at all carcinogenic.<sup>[23]</sup>

### Metabolism and Mechanism of Toxicity

The metabolism of **1-Naphthylamine** is key to understanding its lower toxicity compared to its isomer.

- **Metabolic Pathways:** In the body, aromatic amines undergo metabolic activation, often through N-hydroxylation, and detoxification through processes like N-acetylation and N-

glucuronidation.[24][25]

- **Isomer Differences:** Studies in rats and dogs show that **1-Naphthylamine** is predominantly metabolized via detoxification pathways like N-glucuronidation and para-hydroxylation.[24][25] Conversely, the carcinogenic 2-Naphthylamine is more readily N-hydroxylated to form the proximate carcinogen N-hydroxy-2-naphthylamine.[22][24] The lack of significant N-oxidation for the 1-isomer may explain its non-carcinogenicity.[25]

Caption: Contrasting metabolic pathways of 1-NA and 2-NA.

## Acute Toxicity and Handling

Despite its lower carcinogenic potential, **1-Naphthylamine** is a hazardous substance.

- **Acute Effects:** It is harmful if swallowed or absorbed through the skin.[11][26][27] High-level exposure can cause acute hemorrhagic cystitis and interfere with the blood's ability to carry oxygen, leading to methemoglobinemia.[2][4] Symptoms of methemoglobinemia include headache, dizziness, fatigue, and a bluish discoloration of the skin and lips (cyanosis).[2][28]
- **Safety Precautions:** Due to its potential hazards, it is regulated by OSHA as one of 13 specific carcinogens, requiring stringent handling protocols.[2][5] When handling **1-Naphthylamine**, the following precautions are mandatory:
  - Work in a well-ventilated area, preferably a chemical fume hood.
  - Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses with side shields or goggles.[27]
  - Avoid inhalation of dust or vapors.[4]
  - Prevent skin and eye contact.[2][11]
  - Store in a cool, dry, well-ventilated area away from light and incompatible materials.[11]

## Conclusion

**1-Naphthylamine** (CAS 134-32-7) is a chemical of immense industrial value, serving as an essential precursor for a multitude of dyes, polymers, and agrochemicals. While its historical

association with bladder cancer has necessitated strict regulatory controls, modern toxicological understanding clarifies that this risk was primarily due to contamination with the 2-naphthylamine isomer. The pure compound's distinct metabolic profile renders it significantly less hazardous. For professionals in chemical research and development, a thorough understanding of its synthesis, reactivity, and appropriate safety protocols is essential for harnessing its utility while ensuring personnel and environmental safety.

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